

An In-depth Technical Guide to 3-Aminophenol (CAS 591-27-5)

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Compound of Interest

Compound Name: 3-Aminophenol

Cat. No.: B1664112

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-aminophenol** (CAS 591-27-5), a significant organic compound with wide-ranging applications in the pharmaceutical, dye, and polymer industries. This document details its chemical and physical properties, safety and toxicological data, primary applications, and relevant experimental protocols.

Identification and Chemical Properties

3-Aminophenol, also known as m-aminophenol or 3-hydroxyaniline, is an aromatic organic compound containing both a hydroxyl and an amino functional group substituted on a benzene ring at the meta position.^[1] Its chemical formula is C_6H_7NO .^[1] It appears as white or off-white crystals or flakes which may darken upon exposure to air and light.^{[2][3][4]}

Synonyms: m-Aminophenol, 3-Hydroxyaniline, m-Hydroxyaniline, 1-Amino-3-hydroxybenzene.^[2]

Table 1: Physical and Chemical Properties of **3-Aminophenol**

Property	Value	Source(s)
CAS Number	591-27-5	[2]
Molecular Formula	C ₆ H ₇ NO	[1][2]
Molar Mass	109.13 g/mol	[2][5]
Appearance	White to light brown crystalline solid	[2][6]
Melting Point	120-124 °C	[1][5]
Boiling Point	164 °C at 11 mmHg	[1][5]
Density	1.195 g/cm ³	[1]
Water Solubility	35 g/L at 20 °C	[7]
logP (Octanol/Water Partition Coefficient)	0.21	[2]
pKa (Amino group)	4.37 at 20 °C	[1]
pKa (Phenol group)	9.82 at 20 °C	[1]
Vapor Pressure	0.00955 mmHg	[2]

Safety and Toxicology

3-Aminophenol is classified as a hazardous substance.[8][9] It is harmful if swallowed or inhaled.[10][11] The major hazards are associated with its toxicological properties, which can include skin and eye irritation, and upon significant exposure, it may lead to conditions like methemoglobinemia.[2][7] It is also considered very toxic to aquatic life with long-lasting effects.[8][11]

Table 2: Toxicological Data for **3-Aminophenol**

Toxicity Endpoint	Value	Species	Source(s)
LD50 (Oral)	924 mg/kg	Rat	[8][9]
LD50 (Oral)	401 mg/kg	Mouse	[8]
LD50 (Dermal)	8112 mg/kg	Rabbit	[9]
LC50 (Inhalation)	1162 mg/m ³	Rat	[8][10]
Eye Irritation	Moderate	Rabbit	[8]
Skin Irritation	Mild	Rabbit	[8]

Handling and Storage:

- Handling: Use in a well-ventilated area, wearing suitable protective clothing, gloves, and eye/face protection.[10][11] Avoid formation of dust and aerosols.[10]
- Storage: Store in tightly closed containers in a cool, dry, well-ventilated place.[10] It should be kept away from strong oxidizing agents, acids, and bases.[3][10] The compound may be sensitive to light and air.[3][4]

Primary Applications

3-Aminophenol is a crucial intermediate in the synthesis of a variety of compounds across several industries.[6][12]

- Pharmaceuticals: It is a key precursor in the synthesis of various active pharmaceutical ingredients (APIs).[6][13] Notably, it is used to produce p-aminosalicylic acid (PAS), a bacteriostatic drug for treating tuberculosis.[13] It also serves as an intermediate for some fungicides and analgesics.[7][13]
- Dyes and Pigments: A primary application is in the dye industry.[6] It is used to manufacture azo dyes for textiles and is a key component in hair dye formulations, where it acts as a colorant or coupler molecule.[1][6][7] It is also used to synthesize fluorescent dyes like rhodamine B.[1]

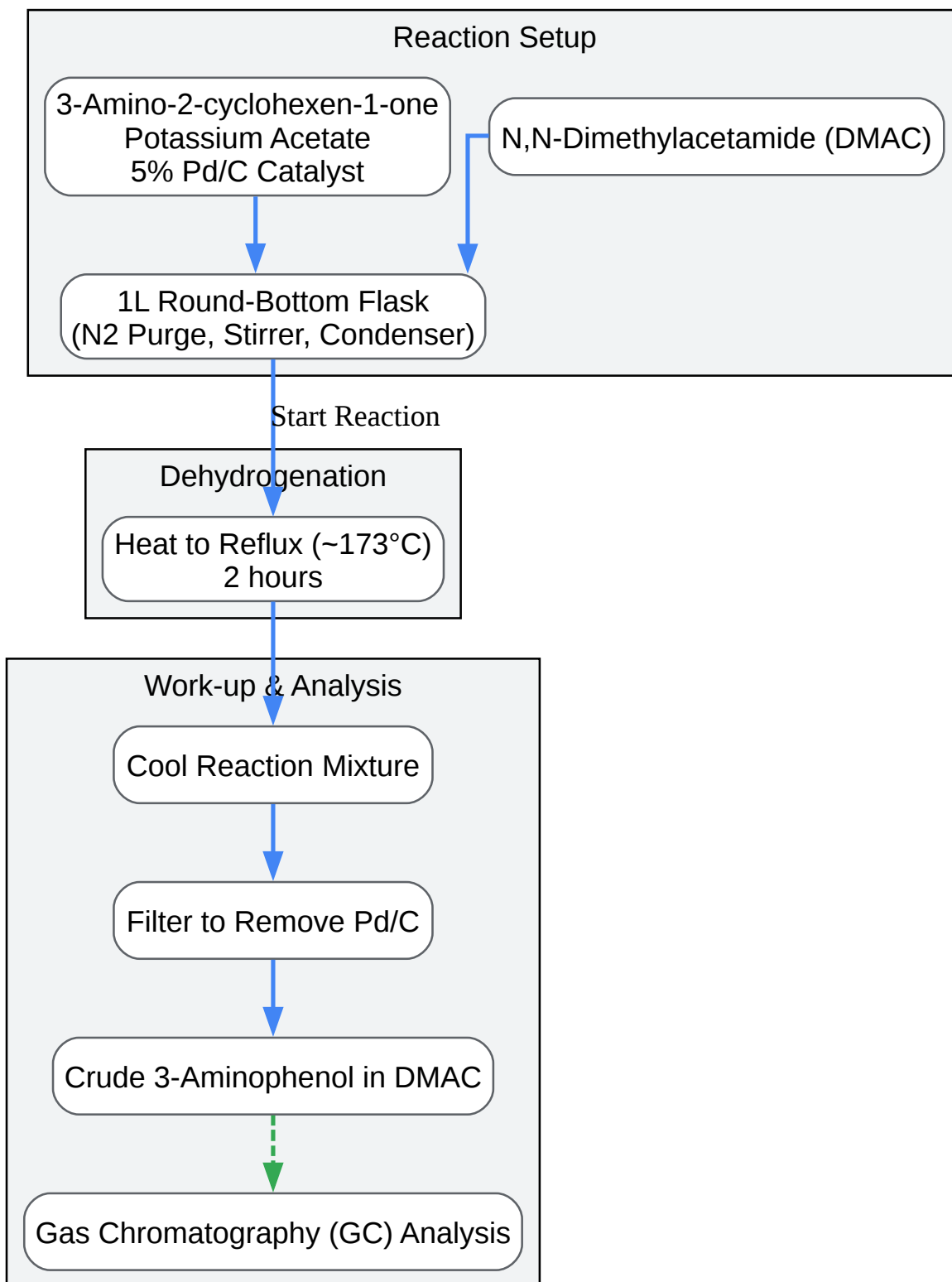
- **Polymers:** **3-Aminophenol** is used to produce stabilizers for chlorine-containing thermoplastics.[1][14] It is also an important intermediate for high-performance polymers, such as aramids.[3][12]
- **Agrochemicals:** It serves as an intermediate in the production of certain agricultural chemicals.[3][12]

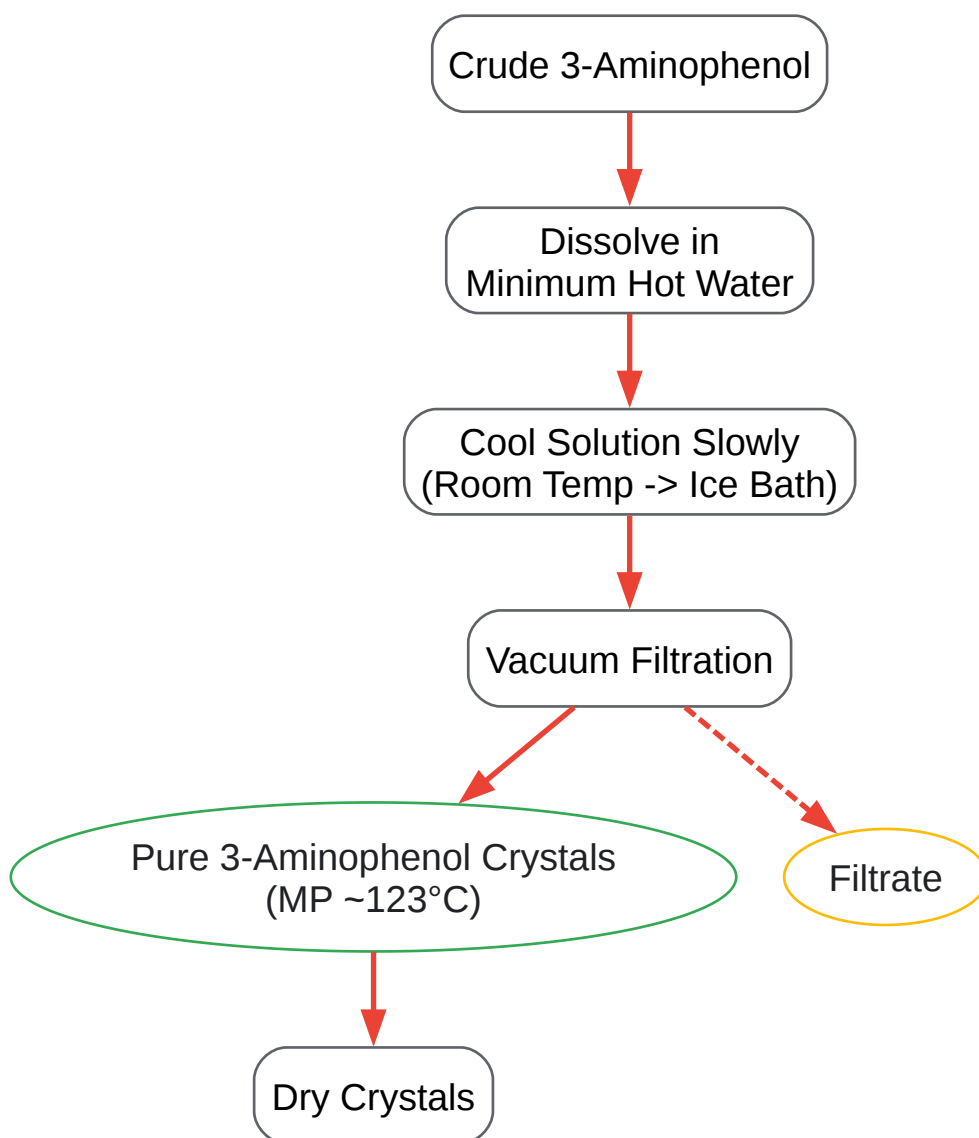
Experimental Protocols

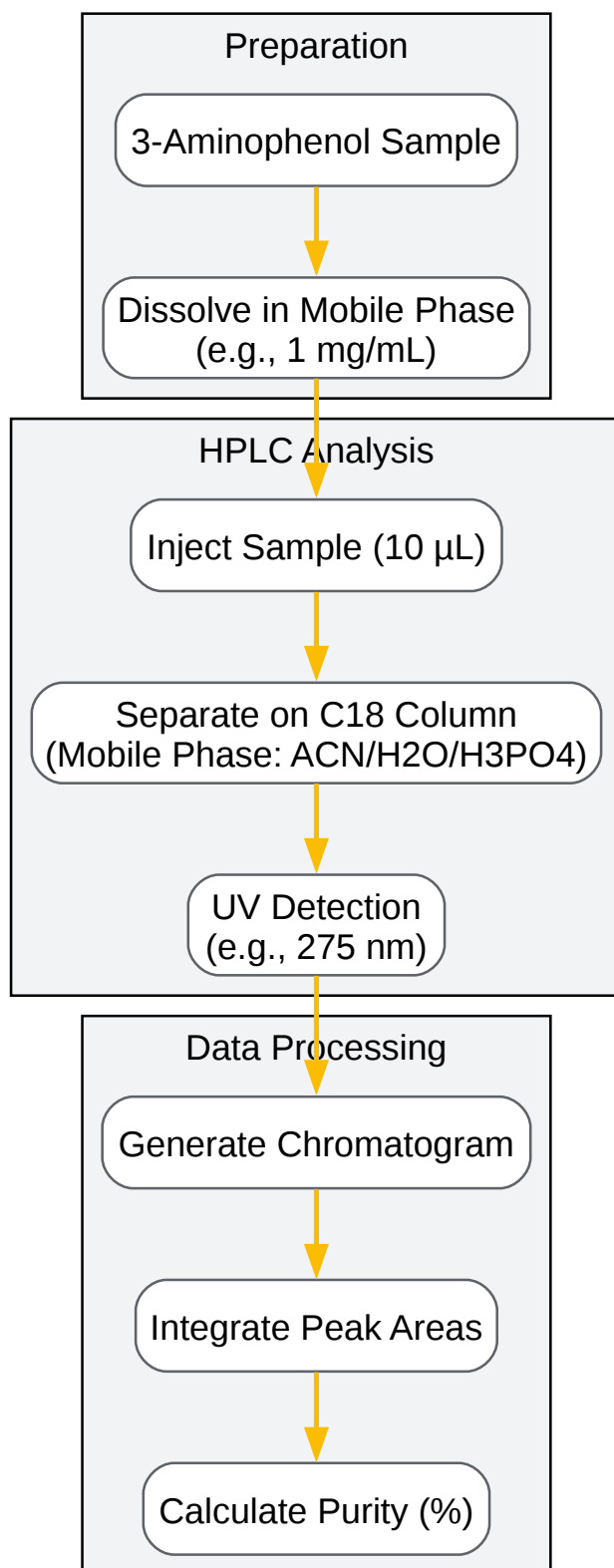
Several methods are used for the industrial synthesis of **3-aminophenol**. [2] Common routes include the reduction of 3-nitrophenol or the reaction of resorcinol with ammonia.[1][2] A palladium-catalyzed hydrogenation of 3-amino-2-cyclohexen-1-one is also a documented method.[4][15]

Protocol: Synthesis from 3-amino-2-cyclohexen-1-one[4][15]

- **Reaction Setup:** In a one-liter round-bottom flask equipped with a nitrogen purge, thermometer, condenser, distillation head, overhead stirrer, and heating mantle, add 3-amino-2-cyclohexene-1-one (1.5 mol, 166.7 g), potassium acetate (6 mmol, 0.6 g), and 5% palladium on carbon (4.7 g, 65.5% water) to N,N-dimethylacetamide (475 g) as the solvent. [4][15]
- **Dehydrogenation:** Heat the solution to reflux (approximately 173 °C) for two hours under a continuous nitrogen purge.[4][15]
- **Catalyst Removal:** After the reaction is complete, cool the mixture and filter it to remove the palladium catalyst.[4][15]
- **Analysis:** The resulting solution containing **3-aminophenol** can be analyzed by gas chromatography to determine the yield.[4][15] The crude product may be used directly in subsequent reactions or purified further.[12]







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